

# GHS hazard classification for 2-Chloro-4-cyclohexylphenol

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-Chloro-4-cyclohexylphenol

CAS No.: 3964-61-2

Cat. No.: B14165998

[Get Quote](#)

An In-Depth Technical Guide to the GHS Hazard Classification of 4-Chloro-2-cyclohexylphenol

## Abstract

This technical guide provides a comprehensive evaluation of the Globally Harmonized System (GHS) of Classification and Labelling for 4-Chloro-2-cyclohexylphenol (CAS No. 13081-17-9). In the absence of direct, registered toxicological data for this specific substance, this guide employs a scientifically rigorous read-across approach. By leveraging robust data from two primary structural analogs, 2-Chlorophenol (CAS No. 95-57-8) and 4-Cyclohexylphenol (CAS No. 1131-60-8), we derive a predicted hazard classification. This document is intended for researchers, toxicologists, and drug development professionals, providing not only a summary of hazards but also a transparent rationale grounded in established regulatory science principles.

## Introduction: The Challenge of Data Gaps and the Power of Read-Across

4-Chloro-2-cyclohexylphenol is a substituted phenol with potential applications in chemical synthesis and as an intermediate in the development of specialized molecules.[1][2][3] As with many niche or novel chemicals, a complete, publicly available toxicological profile under regulatory frameworks like REACH is not available.[4][5][6] This presents a significant challenge for ensuring workplace safety and environmental protection.

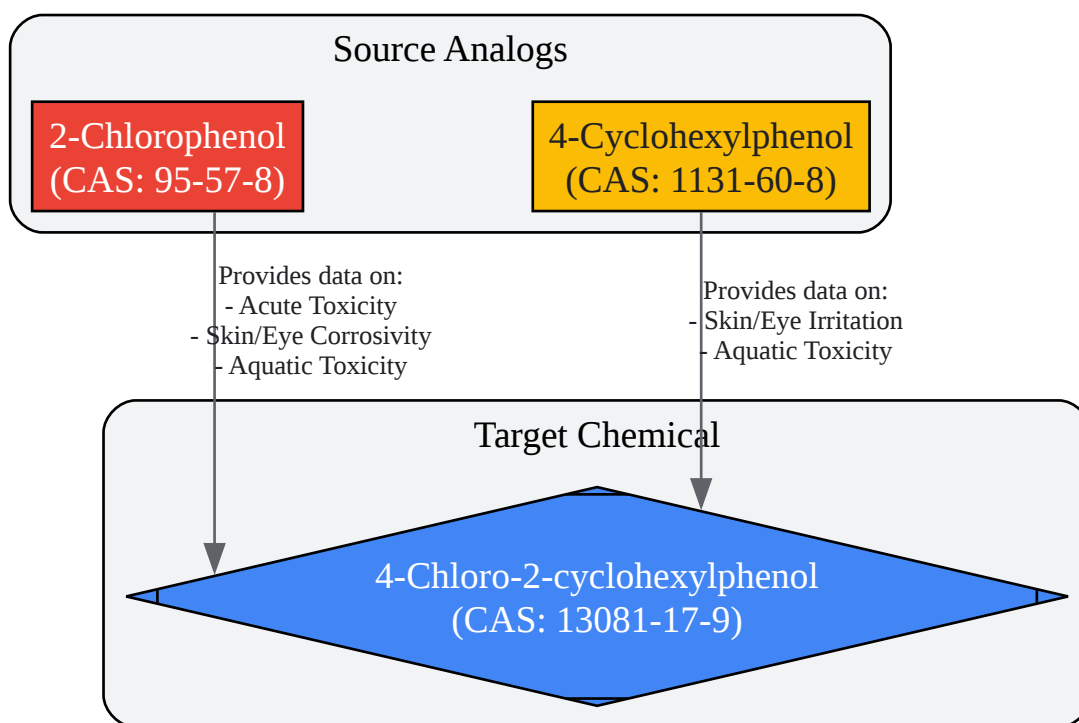
To address this data gap, we utilize the read-across methodology, a cornerstone of modern toxicology and chemical safety assessment.[7][8] This approach allows for the prediction of a target chemical's properties by analyzing data from one or more structurally similar source chemicals (analogs).[9] The fundamental principle is that similar chemical structures will exhibit similar toxicological and ecotoxicological behaviors.[10][11] This guide will justify the selection of analogs and systematically apply their known hazards to predict the GHS classification for 4-Chloro-2-cyclohexylphenol.

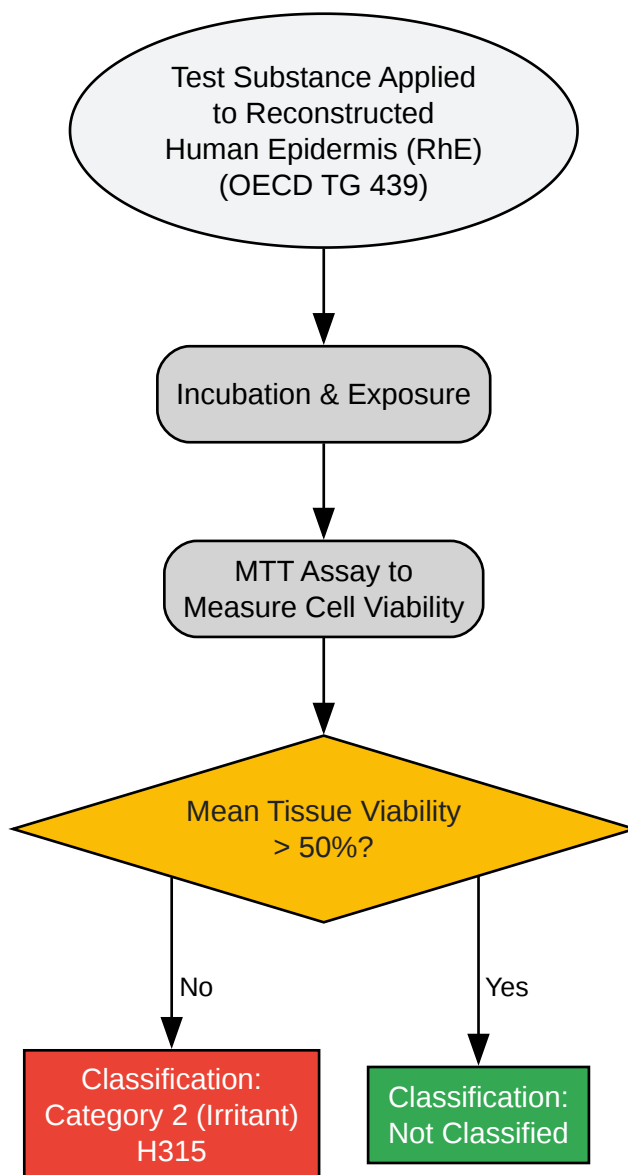
## Justification for Analog Selection

The target molecule, 4-Chloro-2-cyclohexylphenol, can be deconstructed into two primary structural components, making the selection of analogs straightforward and scientifically defensible:

- 2-Chlorophenol: This analog represents the chlorinated phenol portion of the target molecule. The ortho-chloro and hydroxyl substitutions on the benzene ring are critical drivers of reactivity and toxicity, particularly concerning skin/eye corrosivity and acute toxicity.[12][13]
- 4-Cyclohexylphenol: This analog represents the bulky, lipophilic cyclohexyl-substituted phenol moiety. Its known properties, particularly skin and eye irritation, provide insight into the effects of the cyclohexyl group.[14][15][16]

The logical relationship for this read-across approach is visualized in Figure 1.





[Click to download full resolution via product page](#)

Figure 2: Decision logic for in vitro skin irritation testing.

## Serious Eye Damage / Eye Irritation

Both analogs indicate a high potential for severe eye effects.

- 2-Chlorophenol: Causes severe eye damage, included under the H314 classification. \* 4-Cyclohexylphenol: Notified as Category 1 (H318: Causes serious eye damage). [14]

- **Causality and Experimental Basis:** Serious eye damage involves tissue damage or physical decay of vision that is not fully reversible within 21 days. [17] This is distinguished from eye irritation, which is reversible. OECD guidelines for assessing this endpoint include both in vivo (TG 405) and a battery of in vitro methods (e.g., TG 437, 492, 496) that model effects like corneal opacity. [18][17][19][20]
- **Rationale for Prediction:** With both the chlorophenol and cyclohexylphenol moieties independently associated with serious eye damage, the combined molecule is confidently predicted to pose the same hazard.
- **Predicted Classification:** Serious Eye Damage/Eye Irritation, Category 1 (H318: Causes serious eye damage).

## Aquatic Toxicity

Chlorinated phenols are known environmental contaminants with toxicity to aquatic life. [21][22][23]

- **2-Chlorophenol:** Classified as Aquatic Chronic Category 2 (H411: Toxic to aquatic life with long lasting effects). [24]\* **4-Cyclohexylphenol:** Notified as Aquatic Chronic Category 2 (H411). [25]
- **Rationale for Prediction:** The data from both analogs is consistent. The combination of a persistent chlorophenol structure with a lipophilic cyclohexyl group suggests the potential for bioaccumulation and long-term aquatic toxicity.
- **Predicted Classification:** Hazardous to the Aquatic Environment, Chronic Category 2 (H411: Toxic to aquatic life with long lasting effects).

## Summary of Predicted GHS Classification and Labeling

The comprehensive predicted classification for 4-Chloro-2-cyclohexylphenol is summarized in Table 1.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	Category 4	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	(Covered by H314)
Hazardous to the Aquatic Environment	Chronic 2	H411: Toxic to aquatic life with long lasting effects

#### GHS Label Elements:

- Pictograms:
  - GHS05 (Corrosion)
  - GHS07 (Exclamation Mark)
  - GHS09 (Environment)
- Signal Word: Danger
- Precautionary Statements (Selected):
  - Prevention: P260, P273, P280 (Do not breathe dust/fume/gas/mist/vapours/spray. Avoid release to the environment. Wear protective gloves/protective clothing/eye protection/face protection).
  - Response: P301+P330+P331, P303+P361+P353, P305+P351+P338, P310 (IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor).

- Storage: P405 (Store locked up).
- Disposal: P501 (Dispose of contents/container in accordance with local/regional/national/international regulations).

## Conclusion

This guide establishes a robust, scientifically-defended GHS hazard profile for 4-Chloro-2-cyclohexylphenol using the read-across methodology. The analysis indicates that this substance should be handled as a corrosive material that is harmful via acute exposure and toxic to aquatic life with long-lasting effects. This predicted classification provides a strong foundation for conducting risk assessments, establishing safe handling procedures, and ensuring regulatory compliance until such time as direct experimental data for the substance becomes available.

## References

- National Toxicology Program. (2012). OECD Test Guideline 405: Acute Eye Irritation/Corrosion. [[Link](#)]
- OECD. (2013). Test Guideline No. 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method. [[Link](#)]
- XCellR8. (n.d.). Regulatory Ocular Irritection® Test (OECD TEST GUIDELINE 496). [[Link](#)]
- SenzaGen. (n.d.). Skin irritation: OECD TG 439. [[Link](#)]
- ECHA. (2016). Advice on skin and eye irritation testing helps reduce animal tests. [[Link](#)]
- PubChem. (n.d.). 4-Cyclohexylphenol. [[Link](#)]
- ECETOC. (n.d.). Eye Irritation Testing. [[Link](#)]
- ECETOC. (n.d.). Monograph No. 15 - Skin Irritation. [[Link](#)]
- OECD. (2024). Guidance Document on Integrated Approaches to Testing and Assessment (IATA) for Serious Eye Damage and Eye Irritation, Third Edition. [[Link](#)]

- OECD. (n.d.). Test No. 404: Acute Dermal Irritation/Corrosion. [[Link](#)]
- HazComFast. (n.d.). 4-Cyclohexylphenol (CAS 1131-60-8). [[Link](#)]
- NIST. (n.d.). 4-Chloro-2-cyclohexylphenol. [[Link](#)]
- GESTIS Substance Database. (2025). 4-Cyclohexylphenol. [[Link](#)]
- LookChem. (n.d.). Cas 1131-60-8,4-Cyclohexylphenol. [[Link](#)]
- Maven Regulatory Solutions. (2024). Read-Across & Chemical Categories Guide. [[Link](#)]
- PubMed. (2017). The toxic effects of chlorophenols and associated mechanisms in fish. [[Link](#)]
- PMC. (n.d.). Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective. [[Link](#)]
- ECHA CHEM. (n.d.). REACH registrations. [[Link](#)]
- ACS Publications. (2013). Integrative Chemical–Biological Read-Across Approach for Chemical Hazard Classification. [[Link](#)]
- Australian Government Department of Health. (n.d.). Working out your hazards using read-across information. [[Link](#)]
- Carl ROTH. (n.d.). Safety Data Sheet: 2-Chlorophenol. [[Link](#)]
- ANZECC. (n.d.). Chlorophenols in freshwater and marine water. [[Link](#)]
- PubChem. (n.d.). 4-Chloro-2-cyclohexylphenol. [[Link](#)]
- Exponent. (2025). Read-Across: A Practical New Approach Methodology for Food Safety Assessments. [[Link](#)]
- PubMed. (2013). Integrative chemical-biological read-across approach for chemical hazard classification. [[Link](#)]

- ResearchGate. (n.d.). The toxic effects of chlorophenols and associated mechanisms in fish. [\[Link\]](#)
- ATSDR. (n.d.). Toxicological Profile for Chlorophenols. [\[Link\]](#)
- PubChem. (n.d.). 2-Chlorophenol. [\[Link\]](#)
- ECHA. (n.d.). Substance Information. [\[Link\]](#)
- ECHA. (2025). Substance Information. [\[Link\]](#)
- European Commission. (2007). Opinion of the Scientific Committee on Consumer Products on 2-chloro-6-ethylamino-4-nitrophenol. [\[Link\]](#)
- US EPA. (2025). Phenol, 2(or 4)-cyclohexyl- - Substance Details. [\[Link\]](#)
- ECHA. (n.d.). Substance Information. [\[Link\]](#)
- ECHA. (n.d.). Bis(2-ethylhexyl) cyclohexane-1,4-dicarboxylate - Registration Dossier. [\[Link\]](#)
- Scielo. (n.d.). Ecotoxicological assessment of four pharmaceuticals compounds through acute toxicity tests. [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. 4-Chloro-2-cyclohexylphenol [\[webbook.nist.gov\]](#)
2. 4-Chloro-2-cyclohexylphenol | C<sub>12</sub>H<sub>15</sub>ClO | CID 83120 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
3. 4-CHLORO-2-CYCLOHEXYLPHENOL AldrichCPR | Sigma-Aldrich [\[sigmaaldrich.com\]](#)
4. ECHA CHEM [\[chem.echa.europa.eu\]](#)
5. Substance Information - ECHA [\[echa.europa.eu\]](#)

- [6. Substance Information - ECHA \[echa.europa.eu\]](#)
- [7. mavenrs.com \[mavenrs.com\]](#)
- [8. Read-Across: A Practical New Approach Methodology for Food Safety Assessments \[intertek.com\]](#)
- [9. Working out your hazards using read-across information | Australian Industrial Chemicals Introduction Scheme \(AICIS\) \[industrialchemicals.gov.au\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. Integrative chemical-biological read-across approach for chemical hazard classification - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. carlroth.com \[carlroth.com\]](#)
- [13. 2-Chlorophenol | C6H4ClOH | CID 7245 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [14. 4-Cyclohexylphenol | C12H16O | CID 14327 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [15. aksci.com \[aksci.com\]](#)
- [16. hazcomfast.com \[hazcomfast.com\]](#)
- [17. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](#)
- [18. All news - ECHA \[echa.europa.eu\]](#)
- [19. x-cellr8.com \[x-cellr8.com\]](#)
- [20. ecetoc.org \[ecetoc.org\]](#)
- [21. The toxic effects of chlorophenols and associated mechanisms in fish - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [25. gestis.dguv.de \[gestis.dguv.de\]](#)
- [To cite this document: BenchChem. \[GHS hazard classification for 2-Chloro-4-cyclohexylphenol\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b14165998/docs#ghs-hazard-classification-for-2-chloro-4-cyclohexylphenol\]](#)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)